

1-(3-Bromo-2-hydroxyphenyl)ethanone suppliers and pricing

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Compound of Interest

Compound Name: 1-(3-Bromo-2-hydroxyphenyl)ethanone

Cat. No.: B157580

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Technical Guide: 1-(3-Bromo-2-hydroxyphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the procurement, properties, and synthesis of **1-(3-Bromo-2-hydroxyphenyl)ethanone** (CAS No. 1836-05-1), a key building block in pharmaceutical and chemical research.

Overview and Availability

1-(3-Bromo-2-hydroxyphenyl)ethanone is a substituted acetophenone derivative. Its chemical structure, featuring a bromine and a hydroxyl group on the phenyl ring, makes it a versatile intermediate for the synthesis of more complex molecules. The compound is commercially available from a range of suppliers, catering to both small-scale research and larger-scale development needs.

Supplier and Purchasing Information

The following table summarizes prominent suppliers of **1-(3-Bromo-2-hydroxyphenyl)ethanone**. Availability and pricing are subject to change and may vary based on purity and quantity.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Sigma-Aldrich	97%	250 mg, 1 g, 5 g	\$28.75 (250 mg), \$34.50 (1 g), \$69.00 (5 g)[1]	Ships in 10 days from Aldrich Partner.[1]
BLD Pharm	-	-	Request a Quote	Special offers may be available for online orders. [2]
ChemicalBook	99%	grams	Starting from \$1.00/g[3]	Connects with various manufacturers. [3]
Guidechem	-	1g, 5g, 10g, 50g, 100g, 500g	Request a Quote	Lists multiple suppliers including Hebei Yanxi Chemical Co.,Ltd.[4]
SynQuest Laboratories, Inc.	-	-	Request a Quote	Listed on Guidechem.[4]
Accela ChemBio Co.,Ltd.	-	-	Request a Quote	Listed on ChemicalBook. [3]
Shanghai Hanhong Scientific Co.,Ltd.	-	-	Request a Quote	Listed on ChemicalBook. [3]

Technical Specifications

Key technical data for **1-(3-Bromo-2-hydroxyphenyl)ethanone** are provided below.

Property	Value	Source
CAS Number	1836-05-1	[1] [3] [5]
Molecular Formula	C8H7BrO2	[3] [5]
Molecular Weight	215.04 g/mol	[3] [5]
Purity	≥97% to 99%	[1] [3]
Appearance	White to Pale-yellow to Yellow-brown Solid or Liquid	[1]
Storage Temperature	Room Temperature	[1]
InChI Key	XPYYOCANFXTCKX-UHFFFAOYSA-N	[1]
MDL Number	MFCD08236725	[3]

Experimental Protocols: Synthesis

Several methods for the synthesis of **1-(3-Bromo-2-hydroxyphenyl)ethanone** have been reported. Below are summaries of common laboratory-scale preparations.

Synthesis from 2-Bromophenol

This two-step process involves the acetylation of 2-bromophenol followed by a Fries rearrangement.

- **Acetylation of 2-Bromophenol:** A solution of 2-bromophenol (10.0 g, 57.8 mmol) in anhydrous dichloromethane (50 mL) is treated with acetyl chloride (5.0 g, 63.6 mmol) and triethylamine (4.67 mL, 63.6 mmol). The reaction mixture is stirred at room temperature for 1 hour. The solvent is then removed under reduced pressure to yield 2'-bromophenyl acetate.[\[3\]](#)
- **Fries Rearrangement:** The resulting ester is dissolved in 1,2-dichlorobenzene (100 mL), and aluminum trichloride (11.3 g, 84.9 mmol) is added. The mixture is heated to 140°C and stirred for 3 hours.[\[3\]](#)

- **Workup and Purification:** After cooling, the reaction is quenched with ice and 10% hydrochloric acid. The organic phase is separated, and the aqueous phase is extracted with dichloromethane. The combined organic phases are dried and concentrated. The crude product is purified by crystallization from hexane to remove the para-substituted by-product, followed by silica gel column chromatography to afford the pure **1-(3-bromo-2-hydroxyphenyl)ethanone**.[\[3\]](#)

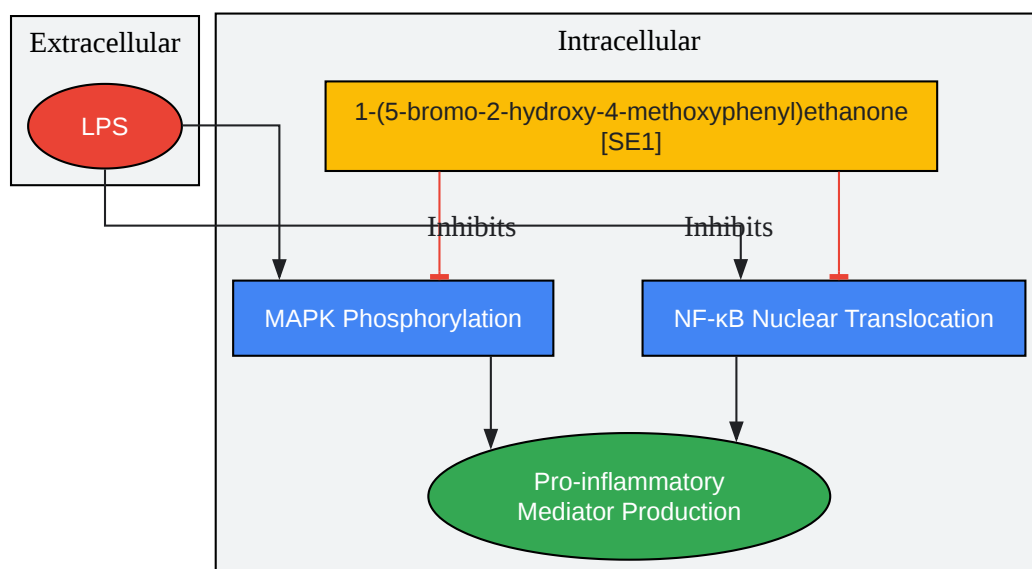
Bromination of 1-(2-hydroxyphenyl)ethanone

This method utilizes N-Bromosuccinimide (NBS) as a brominating agent.

- **Reaction Setup:** N-Bromosuccinimide (5.25 g, 29.5 mmol) is added at 0°C to a mixture of 1-(2-hydroxyphenyl)ethanone (4.00 g, 29.5 mmol) and diisopropylamine (0.42 mL, 2.95 mmol) in carbon disulfide (50 mL).[\[4\]](#)
- **Reaction Execution:** The mixture is stirred for 1 hour at room temperature.[\[4\]](#)
- **Workup and Purification:** Water is added to the reaction mixture, and the product is extracted with ethyl acetate. The organic extract is washed, dried, and concentrated. The residue is then purified by silica gel column chromatography to yield the final product.[\[4\]](#)

Related Signaling Pathway Analysis

While direct studies on the signaling pathways affected by **1-(3-Bromo-2-hydroxyphenyl)ethanone** are limited, research on a structurally related compound, 1-(5-bromo-2-hydroxy-4-methoxyphenyl)ethanone [SE1], provides insights into potential biological activities. This compound has been shown to suppress pro-inflammatory responses in activated microglia by inhibiting the NF-κB and MAPK signaling pathways.[\[6\]](#) The inhibition of these pathways leads to a reduction in the production of inflammatory mediators such as nitric oxide, prostaglandin E2, and various pro-inflammatory cytokines.[\[6\]](#)

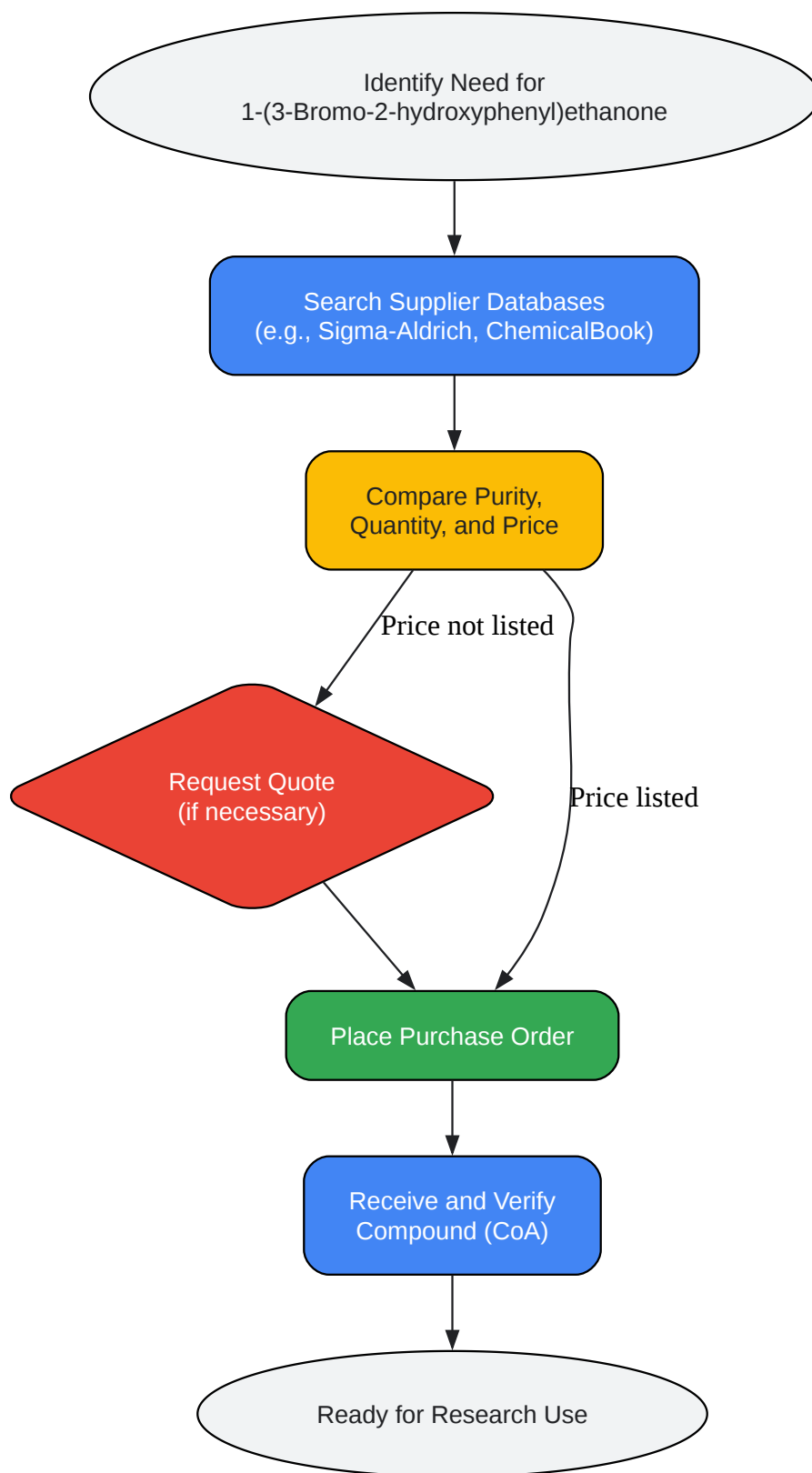


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Caption: Inhibition of pro-inflammatory pathways by a related compound.

Procurement Workflow

The process of acquiring **1-(3-Bromo-2-hydroxyphenyl)ethanone** for research purposes typically follows the workflow illustrated below.



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Caption: General workflow for chemical procurement.

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